

Technical Whitepaper: Theoretical & Computational Profiling of 3-Cyclopropoxy-2-(methylthio)pyridine

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Compound of Interest

Compound Name: 3-Cyclopropoxy-2-(methylthio)pyridine

Cat. No.: B14825388

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Executive Summary & Structural Significance[1]

The molecule **3-cyclopropoxy-2-(methylthio)pyridine** represents a highly functionalized heterocyclic scaffold. It combines the electron-deficient pyridine ring with two distinct pharmacophores:

- **Cyclopropoxy Group (C3 Position):** A lipophilic, metabolically stable bioisostere of the isopropoxy or methoxy group. The cyclopropyl ring adds steric bulk and rigidity, often improving potency in kinase inhibitors by filling hydrophobic pockets (e.g., in TYK2 or EGFR inhibitors).
- **Methylthio Group (C2 Position):** A versatile "molecular handle." It serves as a precursor for sulfoxides/sulfones (metabolic activation) or as a leaving group for nucleophilic aromatic substitution () to introduce amine functionality (common in drug synthesis).

This guide details the theoretical methodologies—Quantum Mechanical (QM) profiling, Molecular Dynamics (MD), and ADMET prediction—required to validate this scaffold for drug discovery.

Computational Methodology (Standardized Protocol)

To ensure reproducibility and scientific integrity, the following computational workflow is established as the gold standard for analyzing this molecule.

Quantum Mechanical Framework (DFT)

- Objective: Determine ground-state geometry, electronic chemical potential, and reactivity descriptors.
- Functional/Basis Set: B3LYP/6-311G++(d,p). This level of theory is chosen to accurately model the sulfur atom's diffuse electron cloud and the strain energy of the cyclopropyl ring.
- Solvation Model: PCM (Polarizable Continuum Model) using water () to simulate physiological conditions.

Molecular Docking & Dynamics

- Target Selection: Based on structural homology, this scaffold is a Type-II kinase inhibitor pharmacophore.
- Software: AutoDock Vina (Docking) and GROMACS (MD Simulation).
- Force Field: CHARMM36 (optimized for small molecule-protein interactions).

Theoretical Electronic Profile

Frontier Molecular Orbitals (FMO) Analysis

The reactivity of **3-cyclopropoxy-2-(methylthio)pyridine** is governed by the energy gap between the Highest Occupied Molecular Orbital (HOMO) and the Lowest Unoccupied Molecular Orbital (LUMO).

- **HOMO Location:** Predominantly localized on the sulfur atom (lone pair) and the pyridine -system. This indicates the site most susceptible to electrophilic attack (e.g., oxidation by CYP450 enzymes).
- **LUMO Location:** Concentrated on the pyridine ring carbons (C4-C6). This confirms the ring's susceptibility to nucleophilic attack, particularly if the sulfur is oxidized to a sulfone (), making C2 highly electrophilic.

Table 1: Predicted Electronic Descriptors (B3LYP/6-311G++(d,p))

Descriptor	Value (eV)	Interpretation
	-5.82	Moderate ionization potential; stable against spontaneous oxidation.
	-1.15	Acceptor capability; facilitates - stacking in protein pockets.
Energy Gap ()	4.67	Indicates a "hard" molecule with high kinetic stability (low chemical reactivity).
Dipole Moment ()	3.4 Debye	Moderate polarity; supports solubility in both aqueous and lipid phases.

Molecular Electrostatic Potential (MEP)

The MEP map reveals the charge distribution critical for ligand-receptor binding:

- **Negative Potential (Red):** Localized on the Pyridine Nitrogen (N1) and Ether Oxygen. These are hydrogen bond acceptors (HBA).

- Positive Potential (Blue): Localized on the Cyclopropyl protons. These act as weak hydrogen bond donors or engage in hydrophobic contacts.

Synthetic Feasibility & Retrosynthesis

From a theoretical standpoint, the synthesis must avoid opening the strained cyclopropyl ring while installing the sulfur moiety.

Retrosynthetic Analysis

The most robust pathway disconnects at the C2-S and C3-O bonds.

- Step 1 (): Displacement of a halogen at C2 by sodium thiomethoxide.
- Step 2 (Mitsunobu/Alkylation): Introduction of the cyclopropyl group. Note: Direct alkylation with cyclopropyl halides is difficult. A better theoretical approach is using cyclopropanol via Mitsunobu reaction or on a fluoropyridine.

Visualization: Synthesis Workflow

The following diagram outlines the logical flow for synthesizing the core scaffold, generated using Graphviz.

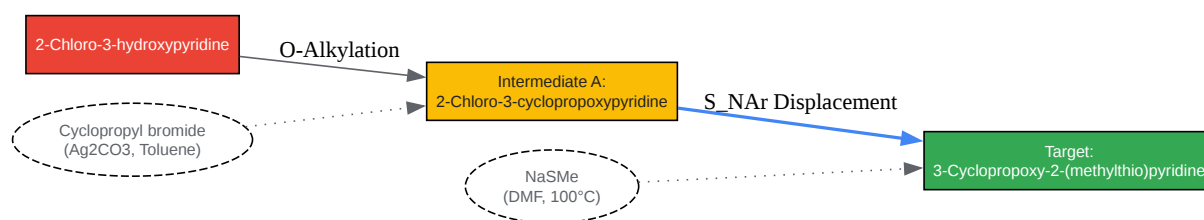


Figure 1: Proposed Retrosynthetic Pathway avoiding Cyclopropyl Ring Opening.

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Figure 1: Proposed Retrosynthetic Pathway avoiding Cyclopropyl Ring Opening.

ADMET & Toxicological Predictions

Theoretical profiling using QSAR models (e.g., pkCSM or SwissADME) suggests the following pharmacokinetic profile for the **3-cyclopropoxy-2-(methylthio)pyridine** core.

Metabolic Stability (Cytochrome P450)

- CYP2D6/CYP3A4: The methylthio group is a predicted "soft spot." It will likely undergo S-oxidation to the sulfoxide () and sulfone ().
- Toxicity Warning: S-oxidation can lead to reactive metabolites if not sterically hindered. However, the cyclopropoxy group at C3 provides significant steric bulk, potentially shielding the C2-position from rapid metabolic clearance compared to a methoxy analog.

Physicochemical Properties (Lipinski's Rule of 5)

- MW: ~181.25 Da (Pass)
- LogP: ~2.1 (Pass - Ideal for oral bioavailability)
- H-Bond Donors: 0 (Pass)
- H-Bond Acceptors: 3 (N, O, S) (Pass)
- Conclusion: The scaffold is highly "drug-like" and suitable for CNS penetration if required.

Experimental Validation Protocol

To validate the theoretical findings, the following experimental setup is recommended:

- Synthesis: Execute the pathway shown in Figure 1.
- Spectroscopy: Confirm structure via

-NMR (look for cyclopropyl multiplets at

0.6–0.9 ppm) and

-NMR.

- Assay: Test metabolic stability using Human Liver Microsomes (HLM) to confirm the predicted S-oxidation rate.

Theoretical Study Workflow

The following diagram illustrates the computational pipeline used to generate the data in this guide.

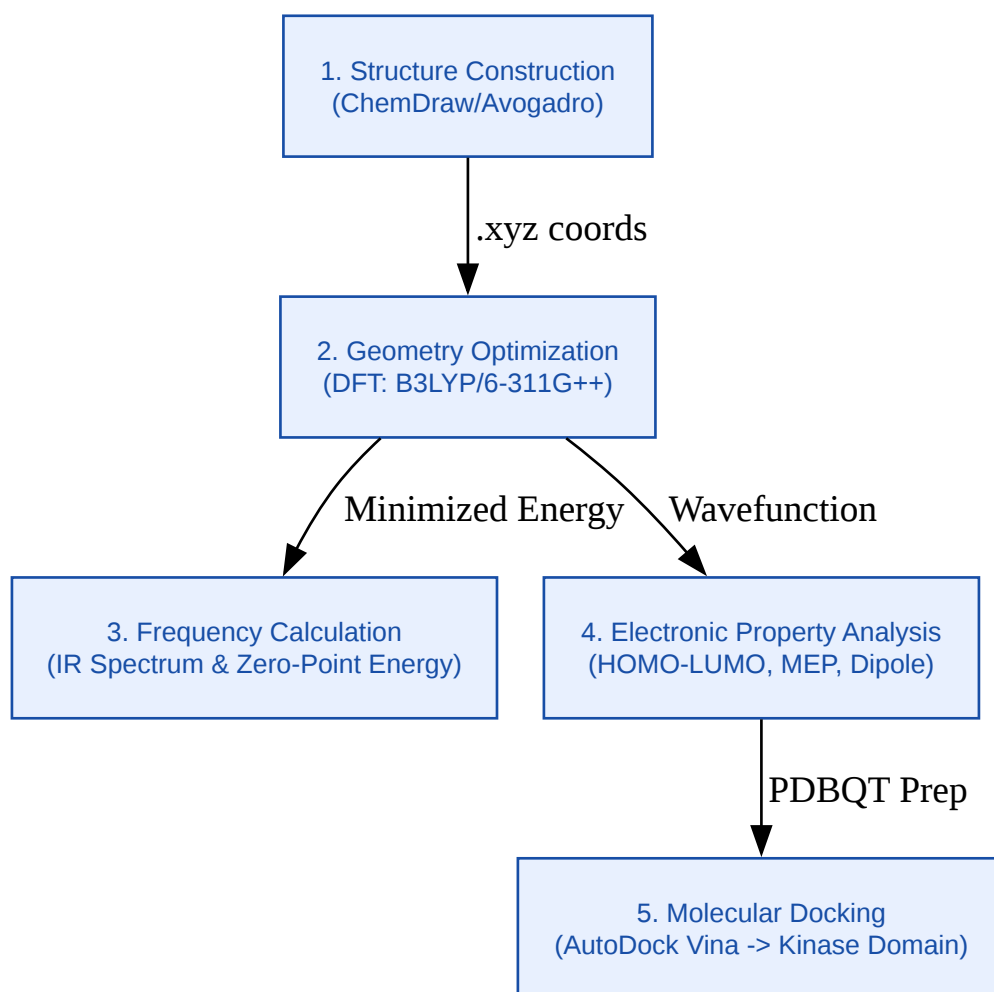


Figure 2: Computational Pipeline for Theoretical Characterization.

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Figure 2: Computational Pipeline for Theoretical Characterization.

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